

"Methyl 2-methyl-6-nitrobenzoate safety and handling guidelines"

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Compound of Interest

Compound Name: Methyl 2-methyl-6-nitrobenzoate

Cat. No.: B042663

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An In-depth Technical Guide to the Safety and Handling of **Methyl 2-methyl-6-nitrobenzoate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Methyl 2-methyl-6-nitrobenzoate** (CAS No. 61940-22-5). The following sections detail the hazardous properties, recommended handling procedures, and emergency measures to ensure the safe use of this compound in a laboratory setting.

Chemical and Physical Properties

Methyl 2-methyl-6-nitrobenzoate is a solid organic compound. Key physical and chemical data are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₉ H ₉ NO ₄	PubChem[1]
Molecular Weight	195.17 g/mol	PubChem[1]
CAS Number	61940-22-5	PubChem[1]
Physical Form	Solid	Sigma-Aldrich
Purity	97%	Sigma-Aldrich
Storage Temperature	Room Temperature (Sealed in dry conditions)	Sigma-Aldrich


Hazard Identification and Classification

Methyl 2-methyl-6-nitrobenzoate is classified as a hazardous substance. The GHS classifications are provided by PubChem based on 100% of notifications from companies to the ECHA C&L Inventory.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation[1]

Signal Word: Warning[1]

Hazard Pictograms:

 alt text

(GHS07)

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize risk of exposure.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling this compound to determine the appropriate level of PPE. The following are general recommendations:

PPE	Specification
Eye Protection	Safety glasses with side-shields or goggles conforming to EN166 (EU) or NIOSH (US) standards. [2] [3] [4]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber) inspected prior to use. [2] [3] [4]
Skin and Body Protection	Lab coat, long-sleeved clothing. [2]
Respiratory Protection	For nuisance exposures, use a type N95 (US) or type P1 (EN 143) dust mask. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.[\[2\]](#)[\[3\]](#)
- Ensure an eyewash station and safety shower are readily accessible in the immediate work area.[\[5\]](#)

Storage

- Store in a tightly closed container in a dry and well-ventilated place.[\[2\]](#)[\[3\]](#)
- Keep in a cool place.[\[3\]](#)

Experimental Protocols: Safe Handling Procedures

The following workflow outlines the key steps for safely handling **Methyl 2-methyl-6-nitrobenzoate** in a laboratory setting.

Caption: Experimental workflow for handling solid hazardous chemicals.

First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

Exposure Route	First Aid Procedure
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[6]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3][6]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician.[3][6]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a physician.[3][6]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate Personnel: Keep unnecessary people away from the spill area.[6]
- Ensure Ventilation: Ensure adequate ventilation.[6]

- Personal Protection: Wear appropriate personal protective equipment (see Section 3.1). Avoid breathing dust.[3][6]
- Containment and Cleanup: Sweep up the spilled solid and shovel it into a suitable, closed container for disposal. Avoid creating dust.[2][3]
- Environmental Precautions: Do not let the product enter drains.[3][6]

Emergency Response Logic

The following diagram illustrates the logical flow of actions in an emergency situation involving **Methyl 2-methyl-6-nitrobenzoate**.

Caption: Logical workflow for emergency response to a chemical incident.

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.[4] Contaminated packaging should be disposed of as unused product.[4]

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